

Navigating the Disposal of N-Butyrylglycine-13C2,15N: A Comprehensive Guide

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Compound of Interest		
Compound Name:	N-Butyrylglycine-13C2,15N	
Cat. No.:	B15540844	Get Quote

For researchers, scientists, and professionals in drug development, the proper handling and disposal of specialized chemical compounds are paramount to ensuring laboratory safety and regulatory compliance. This guide provides essential, step-by-step procedures for the safe disposal of **N-Butyrylglycine-13C2,15N**, a stable isotope-labeled compound. While this compound is not classified as a hazardous substance, adherence to best practices in a laboratory setting is crucial.

Key Safety and Handling Information

Before proceeding with disposal, it is important to be aware of the general safety precautions for handling N-Butyrylglycine and its isotopically labeled form. The non-labeled form, N-Butyrylglycine, is identified as a combustible solid that can cause skin and eye irritation[1][2]. Therefore, appropriate personal protective equipment (PPE), including safety glasses and gloves, should be worn when handling the compound.

Quantitative Data Summary

For quick reference, the following table summarizes the key identifiers and physical properties of N-Butyrylglycine. The isotopic labeling with ¹³C₂ and ¹⁵N does not significantly alter these chemical properties from a safety and disposal standpoint.



Property	Value
Chemical Name	N-Butyrylglycine-13C2,15N
Molecular Formula	C ₆ H ₁₁ NO ₃ (for non-labeled)
Appearance	Solid
Storage Temperature	2-8°C
Hazard Classifications	Skin Irritant 2, Eye Irritant 2
Signal Word	Warning

Step-by-Step Disposal Protocol

The recommended disposal procedure for **N-Butyrylglycine-13C2,15N** involves treating it as a non-hazardous chemical waste, with the primary recommendation being to engage a licensed professional waste disposal service[1]. However, for small quantities typically used in research, general laboratory guidelines for non-hazardous waste can be followed, subject to institutional policies.

Experimental Protocol for Disposal:

- Decontamination of Empty Containers:
 - Thoroughly rinse the empty container with a suitable solvent, such as water, three times.
 - Dispose of the rinsate as non-hazardous liquid waste, in accordance with local regulations.
 - Deface the label of the empty container to prevent misuse.
 - The clean, empty container can then be disposed of in the regular laboratory trash.
- Disposal of Unused or Waste N-Butyrylglycine-13C2,15N:
 - Solid Waste: For small quantities of solid N-Butyrylglycine-13C2,15N, it should be collected in a designated, sealed, and clearly labeled waste container for non-hazardous chemical waste.

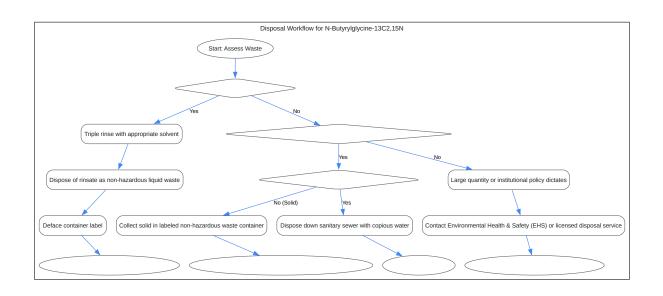


- Liquid Waste (Solutions): If N-Butyrylglycine-13C2,15N is in a solution, it can be disposed of down the sanitary sewer with copious amounts of water, provided the solution does not contain any other hazardous materials and complies with local wastewater regulations[3][4].
- Contacting Professional Disposal Services:
 - For larger quantities or when institutional policy dictates, contact your institution's
 Environmental Health and Safety (EHS) office or a licensed professional waste disposal
 service to arrange for pickup and disposal[1].

Logical Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **N-Butyrylglycine-13C2,15N**.





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